

A Comparative Guide to Inter-laboratory Ecgonidine Measurement

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Compound of Interest

Compound Name: *Ecgonidine*

Cat. No.: *B1247834*

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This guide provides a comparative overview of analytical methodologies for the quantification of **ecgonidine**, a key metabolite used as a biomarker for crack cocaine use. The data presented is compiled from various validated methods reported in peer-reviewed scientific literature, offering insights into the performance characteristics achieved by different laboratories. This document is intended for researchers, scientists, and drug development professionals involved in toxicological and forensic analysis.

Data Presentation: Comparison of Analytical Method Performance

The following table summarizes the performance characteristics of various analytical methods for the quantification of **ecgonidine** and other cocaine metabolites in biological samples. This data is extracted from single-laboratory validation studies and serves as a proxy for inter-laboratory comparison, highlighting the range of performance achievable with current technologies.

Method	Matrix	LOQ (ng/mL)	Linearit y (ng/mL)	Intra- day Precisi on (%RSD)	Inter- day Precisi on (%RSD)	Accura cy (%RE)	Extracti on Efficien cy (%)	Refere nce
GC-EI- MS	Human Urine	2.5 - 10	Varies	1.2 - 14.9	1.8 - 17.9	± 16.4	84 - 103	[1][2]
UPLC- QTOF- MS	Human Urine	40	40 - 400	< 18.1	< 18.1	80.0 - 122.9	9.3 - 12.8	[3]
UPLC- QTOF- MS	Whole Blood	40	40 - 2,000	< 18.1	< 18.1	80.0 - 122.9	9.3 - 12.8	[3]
GC-MS	Blood/U rine	16	Not Specifie d	Not Specifie d	Not Specifie d	Not Specifie d	29	[4]

Abbreviations: LOQ (Lower Limit of Quantification), %RSD (Relative Standard Deviation), %RE (Relative Error), GC-EI-MS (Gas Chromatography-Electron Ionization-Mass Spectrometry), UPLC-QTOF-MS (Ultra-High-Pressure Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry).

Experimental Protocols

The methodologies summarized below are representative of the common workflows used for the extraction and quantification of **ecgonidine** from biological matrices.

Gas Chromatography-Mass Spectrometry (GC-MS) based method for Urine

This protocol describes a validated procedure for the simultaneous detection and quantification of **ecgonidine** and other cocaine metabolites in human urine.[1][2]

- Sample Preparation and Solid-Phase Extraction (SPE):
 - To 500 μ L of human urine, add internal standards (deuterated analogs).
 - Perform a single solid-phase extraction (SPE) step for sample clean-up and concentration.
- Derivatization:
 - Evaporate the eluate to dryness.
 - Perform a simple derivatization step to improve the chromatographic properties of the analytes.
- GC-MS Analysis:
 - Inject the derivatized sample into a gas chromatograph coupled with an electron ionization mass spectrometer (GC-EI-MS).
 - Operate the mass spectrometer in selected-ion monitoring (SIM) mode for quantification.
- Quantification:
 - Construct calibration curves using the ratios of the peak areas of the analytes to their corresponding deuterated internal standards.

Ultra-High-Pressure Liquid Chromatography- Quadrupole Time-of-Flight Mass Spectrometry (UPLC- QTOF-MS) based method for Urine and Whole Blood

This protocol details a sensitive method for the simultaneous determination of **ecgonidine** and other cocaine metabolites in urine and whole blood.[\[3\]](#)

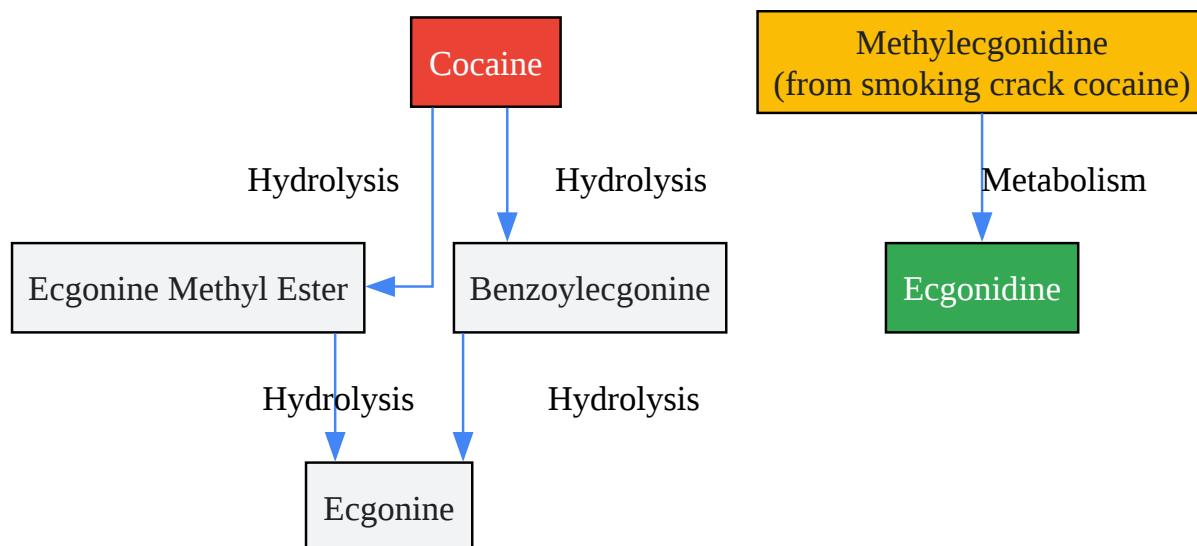
- Sample Preparation and Solid-Phase Extraction (SPE):
 - Take 100 μ L of urine or whole blood.
 - Perform solid-phase extraction using a 96-well μ Elution SPE plate for sample clean-up and concentration.

- UPLC-QTOF-MS Analysis:
 - Inject the extracted sample into a UPLC system coupled to a QTOF mass spectrometer.
 - Use the protonated molecules or fragment ions at an accurate mass acquired in MS mode for quantification.
 - Perform dedicated MS/MS identification of the analytes.
- Quantification:
 - Establish calibration curves based on the peak areas of the analytes.

Mandatory Visualization

Metabolic Pathway of Cocaine to Ecgonidine

The following diagram illustrates the primary metabolic pathways of cocaine, leading to the formation of **ecgonidine**. **Ecgonidine** can be formed from the hydrolysis of ecgonine methyl ester, which is a major metabolite of cocaine.[5][6][7][8] Additionally, when crack cocaine is smoked, the pyrolysis product **methylecgonidine** (anhydroecgonine methyl ester) is formed, which is then metabolized to **ecgonidine**.[9][10]

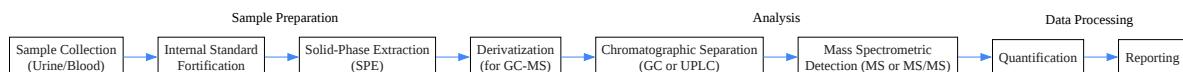


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Caption: Metabolic pathways of cocaine leading to the formation of **ecgonidine**.

Experimental Workflow for Ecgonidine Measurement

The diagram below outlines a general experimental workflow for the quantification of **ecgonidine** in biological samples, from sample collection to data analysis.



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Caption: General experimental workflow for **ecgonidine** measurement.

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